

Handling and safety precautions for Cyclopentanecarbaldehyde

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Compound of Interest

Compound Name: Cyclopentanecarbaldehyde

Cat. No.: B151901

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Technical Support Center: Cyclopentanecarbaldehyde

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **Cyclopentanecarbaldehyde**. For detailed information, always refer to the specific Safety Data Sheet (SDS) provided with the product.

Troubleshooting Guide

This section addresses specific issues that may be encountered during experiments involving **Cyclopentanecarbaldehyde**.

Issue	Possible Cause	Recommended Action
Unexpected Color Change or Polymerization	Aldehydes can oxidize or polymerize over time, especially when exposed to air or impurities.[1][2]	Ensure the compound is stored under an inert atmosphere (e.g., nitrogen or argon).[1][2] Use freshly opened or distilled material for sensitive reactions. Consider adding a stabilizer like hydroquinone for long-term storage.[2]
Inconsistent Reaction Yields	The purity of Cyclopentanecarbaldehyde can affect reaction outcomes. It may also react with atmospheric moisture.	Use a high-purity grade of the aldehyde. Handle the compound under dry conditions, using anhydrous solvents and techniques.
Spill or Leak	Accidental release of the chemical.	Immediately evacuate the area and remove all ignition sources.[3][4] Ventilate the area. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and eye protection.[3][4] Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[3][4]
Disposal of Waste	Improper disposal of chemical waste.	Dispose of contents and container to an approved waste disposal plant.[3][4][5] Do not dispose of it in drains or the environment.[6] Follow all local, state, and federal regulations for hazardous waste disposal.

Frequently Asked Questions (FAQs)

What are the primary hazards associated with **Cyclopentanecarbaldehyde**?

Cyclopentanecarbaldehyde is a flammable liquid and vapor.^{[4][5][7]} It can cause serious eye irritation, skin irritation, and may cause respiratory irritation.^{[4][5][7]}

What personal protective equipment (PPE) should be worn when handling this chemical?

It is essential to wear protective gloves, protective clothing, eye protection (goggles), and face protection.^{[3][5][6][7]} Work should be conducted in a well-ventilated area or under a chemical fume hood.^{[1][3][6][7]}

How should **Cyclopentanecarbaldehyde** be stored?

Store in a cool, dry, and well-ventilated place, away from heat, sparks, open flames, and hot surfaces.^{[1][3][5][7]} The recommended storage temperature is between 2-8°C.^{[1][8]} Keep the container tightly closed.^{[3][5][7]} It should be stored away from strong oxidizing agents.^{[1][3]}

What should I do in case of accidental contact with the skin or eyes?

- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.^[5] If skin irritation occurs, seek medical advice.^{[3][6][7]}
- Eye Contact: Rinse cautiously with water for several minutes.^{[3][5][6][7]} Remove contact lenses if present and easy to do, and continue rinsing.^{[3][5][6][7]} If eye irritation persists, get medical advice/attention.^{[3][6][7]}

What is the proper procedure for inhalation exposure?

If inhaled, remove the person to fresh air and keep them comfortable for breathing.^{[3][6][7]} If you feel unwell, call a poison center or doctor.^{[3][6][7]}

How should a fire involving **Cyclopentanecarbaldehyde** be extinguished?

Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.^{[3][9]}

Quantitative Data

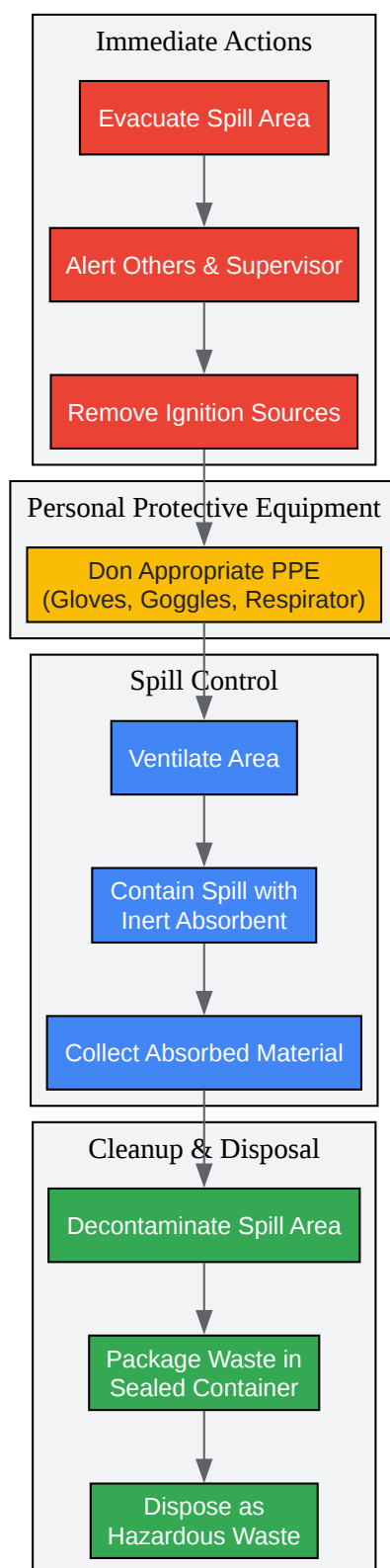
Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O	[1][5]
Molecular Weight	98.14 g/mol	[1][5]
Appearance	Colorless to pale yellow liquid	[1][7]
Boiling Point	140-141 °C	[1][8][10]
Density	0.919 g/mL at 25 °C	[1][8][10]
Flash Point	83 °F (28.3 °C)	[1][10]
Solubility	Soluble in water and ethanol	[7][10]

GHS Hazard Information

Hazard Class	Hazard Statement
Flammable Liquid	H226: Flammable liquid and vapor[4][5]
Skin Corrosion/Irritation	H315: Causes skin irritation[4][5]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation[4][5]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation[4][5]

Experimental Workflow: Chemical Spill Response



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Caption: General workflow for responding to a chemical spill.

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